

Chemical Properties & Solubility of Usaramine

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Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

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Usaramine (CAS 15503-87-4) is a pyrrolizidine alkaloid isolated from plants like *Senecio* species and *Crotalaria pallida* [1] [2] [3]. It's noted for its hepatotoxic potential and has also demonstrated interesting biological activity, specifically the ability to reduce *Staphylococcus epidermidis* biofilm formation by over 50% without killing the bacteria [1] [2] [3].

Basic Chemical Properties

Property	Specification
CAS Number	15503-87-4 [1]
Molecular Formula	C ₁₈ H ₂₅ NO ₆ [1]
Molecular Weight	351.39-351.40 g/mol [1]
Appearance	White to off-white powder [1] [3]
Purity	Available at ≥98% to ≥99% [2] [4] [5]
Storage	Desiccate at -20°C (for powder); solutions have shorter stability [1] [2]

Solubility Data and Stock Solution Preparation The following table summarizes the key data for preparing a concentrated stock solution.

Property	Specification / Recommendation
Recommended Solvent	DMSO [3] [6] [7]
Solubility in DMSO	~100 mg/mL (approx. 284.6 mM) [3] [6]
Typical Stock Concentration	25 mg/mL (in DMSO) [3]
Preparation Note	May require warming to 37°C and sonication to achieve full solubility [1] [7]

Detailed Protocol for Stock Solution Preparation

Here is a step-by-step protocol for preparing a 25 mg/mL stock solution of **Usaramine** in DMSO.

Materials & Equipment

- **Usaramine** powder
- Anhydrous DMSO (newly opened and high-quality is recommended)
- A glass vial or microcentrifuge tube
- Analytical balance
- Sonicator
- Micropipettes

Procedure

- **Weighing:** Bring the **Usaramine** vial to room temperature before opening to prevent condensation [1]. Accurately weigh the desired mass of **Usaramine** powder (e.g., 5 mg for 200 µL of a 25 mg/mL solution).
- **Dissolution:** Transfer the powder to a suitable vial. Add the calculated volume of anhydrous DMSO to achieve the final concentration (e.g., 200 µL of DMSO for 5 mg of powder).
- **Aid Dissolution:** Cap the vial and vortex the mixture briefly. To ensure complete dissolution, warm the tube at 37°C and sonicate it for a short period [1] [7].
- **Aliquoting:** Once a clear solution is obtained, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for longer-term storage (up to six months) [2] [3]. Storing the solution under an inert atmosphere (e.g., nitrogen) in a sealed container is recommended to protect it from moisture and light [2] [6].

Critical Considerations for Handling & Safety

- **Toxicity Warning: Usaramine** is a hepatotoxic pyrrolizidine alkaloid and should be handled with care [1] [4]. Personal protective equipment (PPE) including gloves and lab coats must be worn.
- **Solvent Impact:** Hygroscopic DMSO can significantly impact solubility; always use a freshly opened container for stock solution preparation [3].
- **Solution Stability:** While the powdered compound is stable for years at -20°C, solutions are less stable. It is recommended to prepare and use the stock solution on the same day. If necessary, stored aliquots should be gently warmed and vortexed before use [1].

Molarity & Dilution Calculator

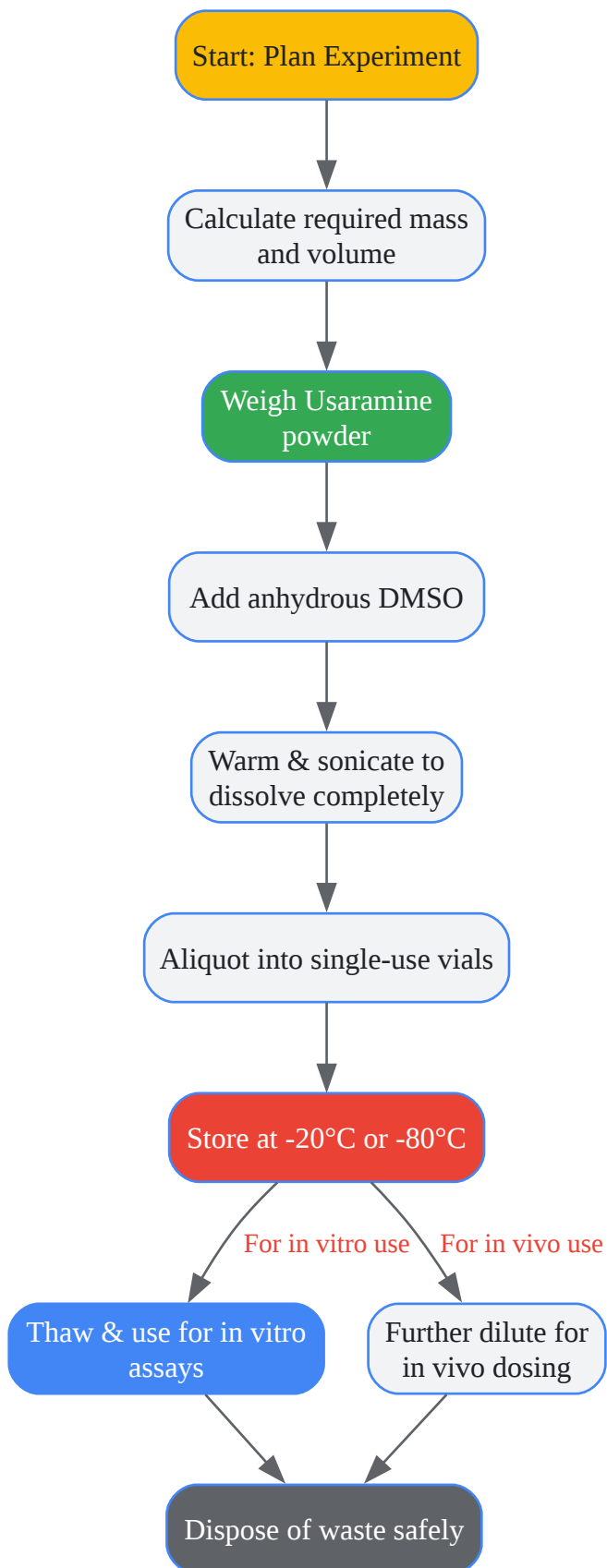
Use the following formulas to calculate mass and dilution ratios. The molecular weight of **Usaramine** is **351.39 g/mol**.

Mass Calculation for a Specific Molarity $\text{Mass (mg)} = \text{Desired Molarity (mM)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$ *Example:* To make 10 mL of a 50 mM solution: $0.05 \text{ M} \times 0.01 \text{ L} \times 351.39 \text{ g/mol} = 175.7 \text{ mg}$

Dilution Calculator The standard dilution formula is $C_1V_1 = C_2V_2$. *Example:* To find out how much of a 25 mg/mL stock solution (C_1) is needed to make 1 mL of a 0.5 mg/mL working solution (C_2): $(25 \text{ mg/mL}) \times V_1 = (0.5 \text{ mg/mL}) \times (1 \text{ mL}) \rightarrow V_1 = 20 \text{ }\mu\text{L}$

Experimental Workflow

The diagram below outlines the logical workflow for preparing and using **Usaramine** stock solutions in an experimental setting.



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Important Gaps and Limitations

A significant limitation is that the search results **do not contain detailed experimental protocols** for using **Usaramine** in specific biological assays, such as the cited antibiofilm activity. The information is primarily confined to the compound's physicochemical properties and stock solution preparation.

For conducting experiments, you would need to consult primary scientific literature for:

- Detailed antibiofilm assay protocols (e.g., incubation times, bacterial strains, media).
- Cell culture treatment procedures and exposure times for cytotoxicity studies.
- Pharmacokinetic study designs, as these are complex and specialized [4].

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